

Preparation of Tfllr-NH2(tfa) Stock Solution: An Application Note and Protocol

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Tfllr-NH2, as a trifluoroacetate (tfa) salt, is a synthetic peptide that acts as a selective agonist for the Protease-Activated Receptor 1 (PAR1).[1][2][3][4][5] It is a valuable tool in research, particularly in studies involving platelet activation, neurogenic inflammation, and cancer cell signaling.[1][4][6] Proper preparation of a stock solution is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Tfllr-NH2(tfa)** stock solutions.

It is important to note that the trifluoroacetate salt can impact cellular experiments, and its effects should be considered in experimental design.[1]

Physicochemical and Solubility Data

Accurate quantitative data is essential for preparing precise concentrations of **Tfllr-NH2(tfa)**. The following table summarizes the key properties of this peptide.



Property	Value	Source
Molecular Formula	C33H54F3N9O8	[7][8]
Molecular Weight	761.83 g/mol	[7][8][9]
Appearance	White to off-white solid	[7][8]
Purity	Typically >95% - ≥98%	[1][6][10]

The solubility of **TfIIr-NH2(tfa)** can vary depending on the solvent. It is crucial to select a solvent that is compatible with the intended downstream application.

Solvent	Solubility	Notes	Source
DMSO	Up to 100 mg/mL (131.26 mM)	Requires sonication. Use freshly opened, hygroscopic DMSO for best results.	[6][7]
Water	Up to 100 mg/mL (131.26 mM)	Requires sonication. For cell culture, filter- sterilize after dilution.	[7]
PBS (pH 7.2)	3 mg/mL to 33.33 mg/mL	[6][7]	
DMF	5 mg/mL	[6]	_
Ethanol	0.5 mg/mL	[6]	_

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TflIr-NH2(tfa)** in Dimethyl Sulfoxide (DMSO).

Materials:

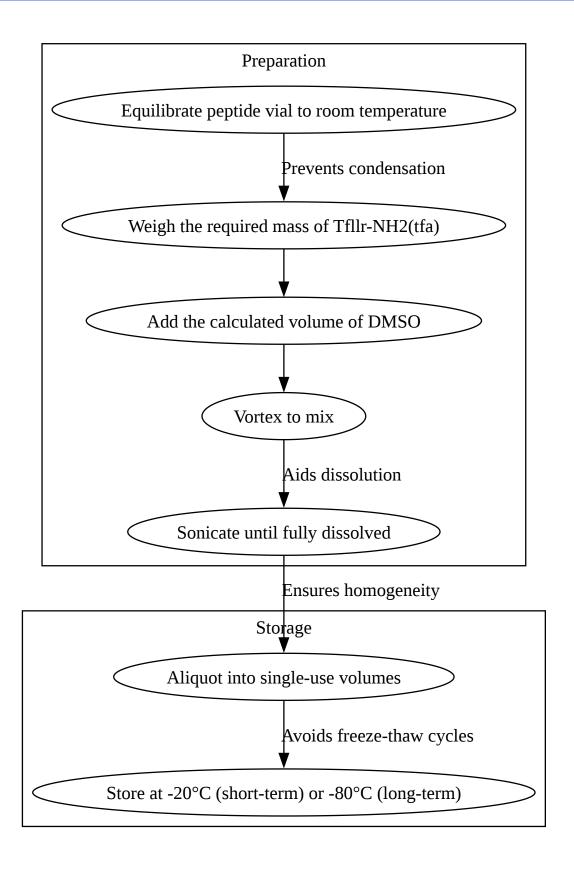


- Tfllr-NH2(tfa) peptide powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, RNase/DNase-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- · Water bath sonicator

Procedure:

- Acclimatization: Before opening, allow the vial of lyophilized TflIr-NH2(tfa) to equilibrate to room temperature for at least 20 minutes. This prevents condensation from forming on the peptide.
- Mass Calculation: To prepare a 10 mM stock solution, you will need to dissolve a specific mass of the peptide in a calculated volume of DMSO. Use the following formula: Mass (mg)
 Desired Concentration (mM) x Volume (mL) x Molecular Weight (g/mol)
 - For example, to prepare 1 mL of a 10 mM stock solution:
 - Mass (mg) = 10 mM x 1 mL x 761.83 g/mol / 1000 = 7.62 mg
- Reconstitution: a. Carefully weigh out the calculated mass of the Tfllr-NH2(tfa) peptide and
 place it in a sterile microcentrifuge tube. b. Add the corresponding volume of sterile DMSO to
 the tube. c. Vortex the tube for 10-20 seconds to begin dissolving the peptide.
- Sonication: To ensure complete dissolution, sonicate the solution in a water bath for 10-15 minutes.
 [7] The solution should become clear. If precipitation is observed, gentle warming and further sonication may be required.
- Aliquoting and Storage: a. Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the peptide. b. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[7]





Click to download full resolution via product page

Caption: Simplified signaling pathway of PAR1 activation by Tfllr-NH2.



Cautions and Best Practices

- Hygroscopic Nature: Tfllr-NH2(tfa) powder can be hygroscopic. Store it in a desiccator and minimize its exposure to atmospheric moisture.
- Solvent Purity: Always use high-purity, anhydrous solvents to prevent peptide degradation.
- Fresh Solutions: For sensitive cell-based assays, it is recommended to prepare fresh dilutions from the stock solution on the day of the experiment. Some sources suggest that aqueous solutions are unstable and should not be stored for more than a day. [9][11]*
 Control Experiments: When using Tfllr-NH2(tfa) in biological assays, it is advisable to include a vehicle control (the solvent used to dissolve the peptide) to account for any effects of the solvent itself.
- Filter Sterilization: For applications requiring sterile conditions, such as cell culture, the final working solution should be sterilized by passing it through a 0.22 µm filter.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. TFLLR-NH2 peptide [novoprolabs.com]
- 2. TFLLR-NH2 | Protease-Activated Receptors | Tocris Bioscience [tocris.com]
- 3. TFLLR-NH2 | PAR1 agonist | Hello Bio [hellobio.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. caymanchem.com [caymanchem.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. selleckchem.com [selleckchem.com]



- 10. TFLLR-NH2, PAR1 agonist peptide (CAS 197794-83-5) | Abcam [abcam.com]
- 11. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Preparation of Tfllr-NH2(tfa) Stock Solution: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193837#how-to-prepare-tfllr-nh2-tfa-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com